

A Technical Guide to the Molecular Properties of Pyridaben

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Compound of Interest

Compound Name: Pyridaben

Cat. No.: B1679940

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This guide provides an in-depth overview of the molecular formula and molecular weight of **Pyridaben**, a pyridazinone derivative used as an acaricide and insecticide. The information is intended for researchers, scientists, and professionals in drug development and chemical analysis.

Molecular Identity and Composition

Pyridaben is chemically identified as 2-tert-butyl-5-[(4-tert-butylphenyl)methylsulfanyl]-4-chloropyridazin-3-one[1]. Its fundamental properties, including molecular formula and weight, are critical for accurate quantification, formulation, and toxicological studies.

The molecular formula of **Pyridaben** is C₁₉H₂₅ClN₂OS[1][2][3][4]. This formula dictates its exact mass and molecular weight, which are foundational for analytical techniques such as mass spectrometry.

Quantitative Molecular Data

The key molecular properties of **Pyridaben** are summarized in the table below. This data is compiled from various chemical databases and provides a comprehensive quantitative profile of the molecule.

Property	Value
Molecular Formula	C19H25ClN2OS
Molecular Weight	364.933 g/mol [3]
Exact Mass	364.1376 Da[1][5]
CAS Number	96489-71-3[1][2][3]
Elemental Analysis	C: 62.53%, H: 6.91%, Cl: 9.71%, N: 7.68%, O: 4.38%, S: 8.79%[5]

Determination of Molecular Properties

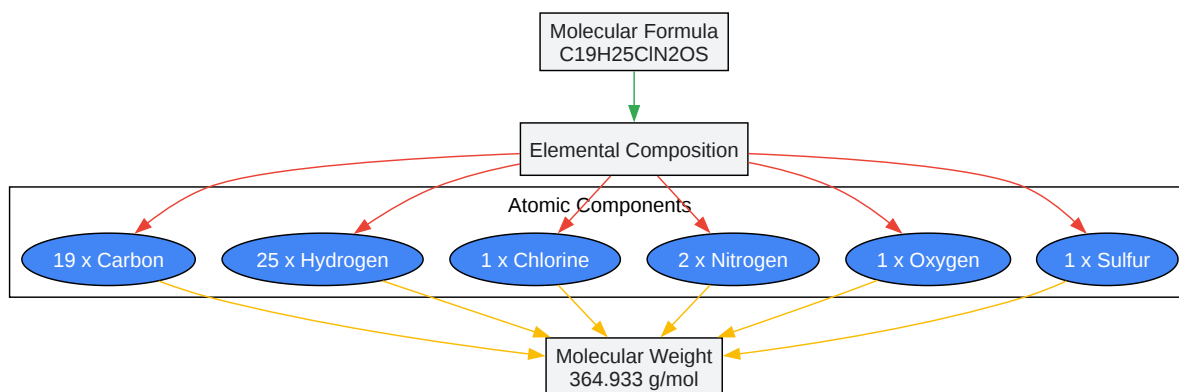
The determination of the molecular formula and weight of a compound like **Pyridaben** typically involves a combination of analytical techniques.

- **Mass Spectrometry:** This is the primary technique used to determine the accurate mass of a molecule. The exact mass (364.1376 Da) is a result of high-resolution mass spectrometry, which can distinguish between isotopes and provide a highly precise mass measurement.
- **Elemental Analysis:** This experimental protocol provides the percentage composition of each element in the molecule. The results of elemental analysis for **Pyridaben** confirm the ratios of carbon, hydrogen, chlorine, nitrogen, oxygen, and sulfur, which validates the molecular formula.

The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula. The slight variations in reported molecular weights (364.9 g/mol , 364.93 g/mol , 364.933 g/mol) are typically due to the use of different isotopic atomic weights in the calculation.

Visualizing Molecular Composition

The following diagram illustrates the logical relationship between the elemental composition of **Pyridaben** and its resulting molecular weight.



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Derivation of **Pyridaben**'s molecular weight from its formula.

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References

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